

2-Chlorohexane physical and chemical properties

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Compound of Interest

Compound Name: 2-Chlorohexane

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An In-depth Technical Guide to the Physical and Chemical Properties of **2-Chlorohexane**

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Chlorohexane is an organic compound belonging to the class of alkyl halides.[1] It is a chlorinated derivative of hexane, with a chlorine atom substituted at the second carbon position.[2] This positioning of the halogen atom classifies it as a secondary alkyl chloride, which significantly influences its chemical reactivity and physical properties.[2] Its molecular formula is $C_6H_{13}Cl$. [3][4] **2-Chlorohexane** serves as a versatile intermediate in organic synthesis, finding applications in the production of pharmaceuticals and agrochemicals.[1] This document provides a comprehensive overview of its core physical and chemical properties, experimental methodologies, and key reactions.

Physical Properties

2-Chlorohexane is a colorless liquid at room temperature, characterized by a light, sweet, chloroform-like odor.[1] It is a flammable liquid that is less dense than water and insoluble in it. [5] The physical characteristics are summarized in the table below.

Property	Value	Units	Source(s)
Molecular Formula	C ₆ H ₁₃ Cl	-	[2][3][4][6]
Molecular Weight	120.62	g/mol	[2][3][4][7]
Appearance	Colorless, clear liquid	-	[1][8]
Odor	Light, sweet, chloroform-like	-	[1]
Density	0.87	g/cm ³	[9][10]
0.8728	g/cm ³	[1]	
0.869	g/mL	[11]	
Boiling Point	122	°C	[8][10][12]
122.5	°C	[13]	
125	°C	[11]	
Melting Point	-74.60	°C	[1]
-35.1 (estimate)	°C	[9][13]	
Flash Point	25	°C	[9]
Refractive Index	1.411 - 1.420	-	[9][10]
1.414	-	[11]	
Vapor Pressure	1.8	mm Hg	[9]
Solubility	Insoluble in water.[1] [5] Highly soluble in organic solvents like hexane, benzene, and diethyl ether.[1]	-	[1][5]

Chemical Properties and Reactivity

The chemical behavior of **2-chlorohexane** is dominated by the presence of the chlorine atom on a secondary carbon. This structure allows it to undergo two primary types of reactions: nucleophilic substitution and elimination.^[2]

Reactivity Profile:

- **Nucleophilic Substitution:** The chlorine atom can be displaced by a variety of nucleophiles. As a secondary alkyl halide, **2-chlorohexane** can react via both SN1 and SN2 mechanisms, depending on the reaction conditions (e.g., solvent polarity, nucleophile strength).^[2] For instance, reaction with ethanol can yield 2-ethoxyhexane.^[2]
- **Elimination Reactions:** In the presence of a strong base, such as sodium ethoxide, **2-chlorohexane** will predominantly undergo an E2 elimination reaction to form alkenes, primarily 2-hexene.^[2]
- **Intermediate in Synthesis:** It is primarily used as an intermediate to produce other organic compounds. For example, it can be used in Friedel-Crafts alkylation reactions to add a hexyl group to an aromatic ring.^[2]

Below is a diagram illustrating the main reaction pathways for **2-chlorohexane**.

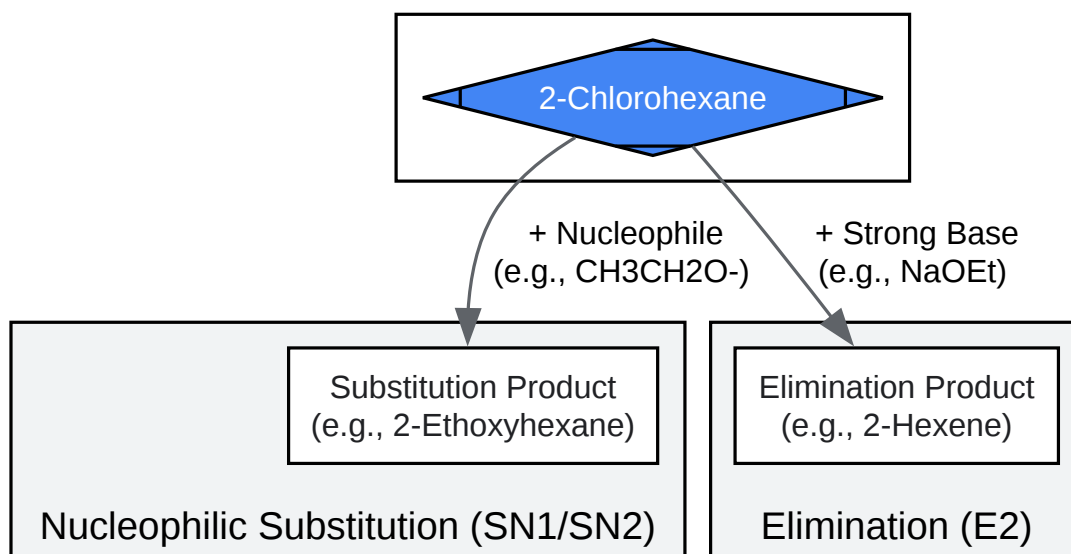


Figure 1: Key Reaction Pathways of 2-Chlorohexane

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Figure 1: Key Reaction Pathways of **2-Chlorohexane**

Experimental Protocols

Synthesis of 2-Chlorohexane

Two common methods for the synthesis of **2-chlorohexane** are the nucleophilic substitution of hexan-2-ol and the free-radical chlorination of hexane.[2]

1. From Hexan-2-ol (Nucleophilic Substitution):

- Principle: This method involves the reaction of a secondary alcohol, hexan-2-ol, with a hydrohalic acid like hydrochloric acid (HCl). The hydroxyl group is protonated, forming a good leaving group (water), which is then displaced by the chloride ion.[2]
- General Protocol:

- Hexan-2-ol is mixed with concentrated hydrochloric acid in a round-bottom flask equipped with a condenser.
- The mixture is heated under reflux to drive the reaction to completion. The reaction progress can be monitored using Thin Layer Chromatography (TLC).[14]
- After cooling, the organic layer is separated from the aqueous layer using a separatory funnel.
- The organic layer is washed with a sodium bicarbonate solution to neutralize excess acid, followed by a water wash.
- The crude **2-chlorohexane** is dried over an anhydrous drying agent (e.g., MgSO_4 or CaCl_2).
- The final product is purified by distillation.

2. From Hexane (Free Radical Chlorination):

- Principle: This industrial method involves the reaction of hexane with chlorine gas (Cl_2), initiated by UV light or heat.[2] This free-radical mechanism is less selective and produces a mixture of chlorinated hexane isomers.[2]
- General Protocol:
 - Liquid or gaseous hexane is introduced into a reactor.
 - Chlorine gas is bubbled through the hexane.
 - The reactor is irradiated with UV light or heated to initiate the formation of chlorine radicals.
 - The reaction is allowed to proceed for a controlled time to minimize over-chlorination.
 - The resulting mixture of chlorinated hexanes is then separated by fractional distillation to isolate the **2-chlorohexane** isomer.

A generalized workflow for the synthesis and purification process is shown below.

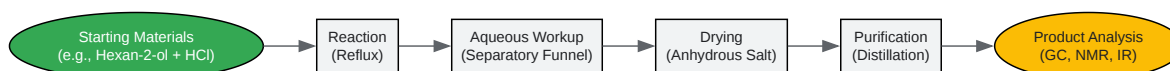


Figure 2: Generalized Synthesis & Purification Workflow

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Figure 2: Generalized Synthesis & Purification Workflow

Analytical Methods

- Thin Layer Chromatography (TLC): A simple and rapid method to monitor the progress of a synthesis reaction by comparing the spots of the starting material and the product mixture over time.[14]
- Gas Chromatography (GC): Used to determine the purity of the final product and to separate it from other isomers or unreacted starting materials.[15]
- Spectroscopy (NMR, IR): Nuclear Magnetic Resonance (^1H NMR, ^{13}C NMR) and Infrared (IR) spectroscopy are used to confirm the structure of the final product.[9] **2-Chlorohexane** exhibits unique CH_2Cl bending modes in its IR spectrum at approximately 747 cm^{-1} . [2]

Safety and Handling

2-Chlorohexane is a flammable liquid and vapor.[7] It is also classified as a skin and eye irritant.[7] Proper safety precautions, including the use of personal protective equipment (gloves, safety glasses) and working in a well-ventilated fume hood, are essential when handling this chemical.[5] It is classified as a Dangerous Good for transport.[3] Storage should be in a cool, well-ventilated area, away from ignition sources.[5]

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